

An In-depth Technical Guide to the Physical Properties of Ethyl 4-pentenoate

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Compound of Interest

Compound Name: Ethyl 4-pentenoate

Cat. No.: B153814

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This technical guide provides a detailed overview of the boiling point and density of **Ethyl 4-pentenoate**, tailored for researchers, scientists, and professionals in drug development. This document outlines the key physical properties, the methodologies for their determination, and a logical workflow for these experimental processes.

Quantitative Data Summary

The physical properties of **Ethyl 4-pentenoate** are summarized in the table below. These values have been compiled from various sources to provide a comprehensive reference.

Physical Property	Value	Conditions	Citations
Boiling Point	143-146 °C	@ 760 mmHg (Standard Atmospheric Pressure)	[1] [2] [3]
40 °C	@ 25 mmHg	[1] [4]	
Density	0.900 g/mL	Not specified	[2] [3]
0.9 g/cm ³	Not specified	[4]	
Specific Gravity	0.893 to 0.903	@ 25 °C	[1]

Experimental Protocols

The following sections detail the standard experimental methodologies for determining the boiling point and density of a liquid compound such as **Ethyl 4-pentenoate**.

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.^[5] The most common methods for its determination are the capillary method and simple distillation.

1. Capillary Method (Micro Method)

This method is suitable for small sample volumes.

- Apparatus: A capillary tube (sealed at one end), a small test tube, a thermometer, a heating apparatus (e.g., a Thiele tube or a MelTemp apparatus), and a rubber band or wire to attach the tubes to the thermometer.
- Procedure:
 - A few drops of the liquid sample (**Ethyl 4-pentenoate**) are placed in the small test tube.
 - A capillary tube, sealed at one end, is inverted and placed into the test tube with the sample.
 - The test tube is attached to a thermometer.
 - The assembly is heated. Initially, air trapped in the capillary tube will be expelled.^[6]
 - As the temperature approaches the boiling point, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.^[7]
 - The heating is then discontinued.
 - The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.^[6]

2. Simple Distillation Method

This method is used when a larger volume of the liquid is available.[5]

- Apparatus: A distillation flask, a condenser, a receiving flask, a thermometer, and a heating mantle.
- Procedure:
 - The distillation flask is filled with the liquid sample (at least 5 mL) and a few boiling chips to ensure smooth boiling.[5]
 - The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
 - The liquid is heated to a gentle boil.
 - The vapor will rise, surround the thermometer bulb, and then pass into the condenser.
 - The temperature is recorded when it becomes stable, which indicates that the vapor and liquid are in equilibrium. This stable temperature is the boiling point.

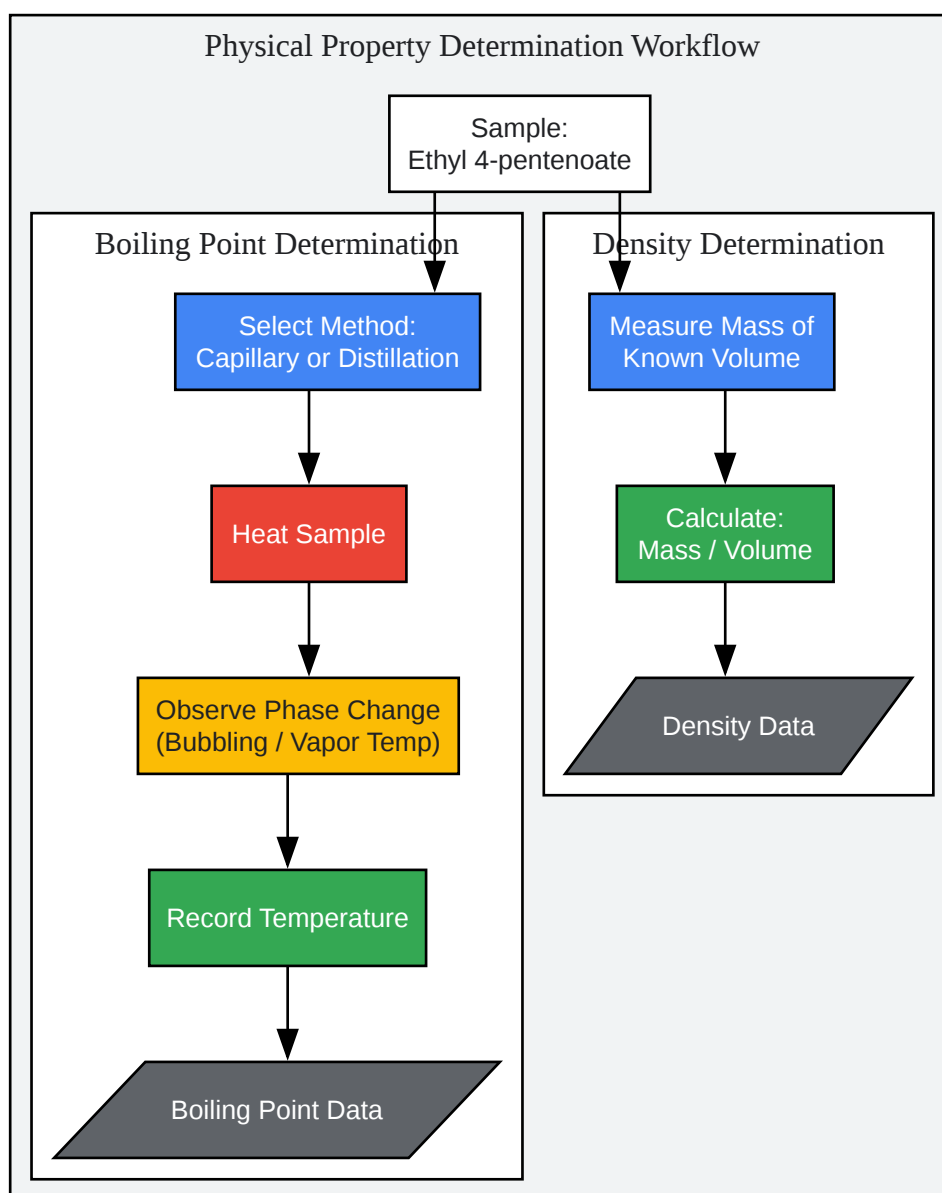
Density is the mass of a substance per unit volume. The determination of a liquid's density involves measuring its mass and volume.[8]

- Apparatus: A pycnometer (density bottle) or a graduated cylinder, and an analytical balance. A pycnometer is preferred for higher accuracy.
- Procedure:
 - The mass of a clean, dry pycnometer or measuring cylinder is accurately measured using an analytical balance.[8][9]
 - The vessel is filled with a known volume of the liquid (**Ethyl 4-pentenoate**). Care should be taken to avoid parallax error by reading the volume at eye level from the bottom of the meniscus.[8]
 - The mass of the vessel containing the liquid is then measured.[8][9]

- The mass of the liquid is determined by subtracting the mass of the empty vessel from the mass of the filled vessel.[9]
- The density is calculated using the formula: $\text{Density} = \text{Mass} / \text{Volume}$. [8][10] For accuracy, it is recommended to repeat the measurements and calculate an average.[8]

Logical Workflow Visualization

The following diagram illustrates the logical workflow for determining the physical properties of **Ethyl 4-pentenoate**.



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Workflow for Determining Physical Properties

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